

An In-depth Technical Guide on 4,4',4''-Methanetriyltribenzonitrile

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Compound of Interest

Compound Name: 4,4',4''-Methanetriyltribenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **4,4',4''-Methanetriyltribenzonitrile**. This compound is a significant reference standard in pharmaceutical analysis, particularly as a specified impurity of Letrozole, known as Letrozole EP Impurity B.^{[1][2][3]}

Physicochemical Data

The quantitative data for **4,4',4''-Methanetriyltribenzonitrile** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Melting Point	164-167 °C	ChemicalBook[4]
164-168 °C	Anax Laboratories[5]	
Molecular Formula	C22H13N3	PubChem[6]
Molecular Weight	319.36 g/mol	BLDpharm[7]
319.37 g/mol	Sigma-Aldrich, Anax Laboratories[5]	
319.4 g/mol	PubChem[6], CLEARSYNTH[8]	
CAS Number	113402-31-6	PubChem[6]
IUPAC Name	4-[bis(4-cyanophenyl)methyl]benzonitrile	PubChem[6]
Synonyms	4,4',4''-Methyldynetrtribenzonitrile, Letrozole EP Impurity B	ChemicalBook[4], CLEARSYNTH[8]
Appearance	Off-White to Light Yellow Solid	ChemicalBook[4]
Solubility	Chloroform (Slightly), Methanol (Sparingly)	ChemicalBook[4]
Boiling Point (Predicted)	545.6±50.0 °C	ChemicalBook[4]
Density (Predicted)	1.24±0.1 g/cm3	ChemicalBook[4]

Experimental Protocols

Synthesis of 4,4',4''-Methanetriyltribenzonitrile

A prominent method for the synthesis of **4,4',4''-Methanetriyltribenzonitrile** involves a palladium-catalyzed coupling reaction.[1]

Materials:

- 4-bromobenzonitrile
- Methylene tribromide
- Tetrakis(triphenylphosphine)palladium(0)
- Dimethylformamide (DMF)

Procedure:

- Under an inert atmosphere, dissolve 4-bromobenzonitrile and methylene tribromide in dimethylformamide (DMF).
- Add tetrakis(triphenylphosphine)palladium(0) as the catalyst.
- Heat the reaction mixture to 80°C.
- Maintain the reaction for a sufficient time to ensure completion, which can be monitored by thin-layer chromatography (TLC). A reported reaction time is 4 hours, achieving a 76% yield.
[\[1\]](#)
- Upon completion, the product can be isolated and purified using standard techniques such as recrystallization or column chromatography.

Recent advancements have also utilized photoredox catalysis with an iridium(III) photocatalyst and a nickel co-catalyst for the synthesis under milder conditions.[\[1\]](#) Another cost-effective alternative is a copper-mediated trimerization using copper(II) acetate.[\[1\]](#)

Characterization: Melting Point Determination

The melting point of a solid crystalline substance is a critical physical property for its identification and purity assessment. A standard laboratory protocol for determining the melting point of **4,4',4''-Methanetriyltribenzonitrile** is as follows:

Apparatus:

- Melting point apparatus (e.g., digital melting point device or Thiele tube with heating oil)

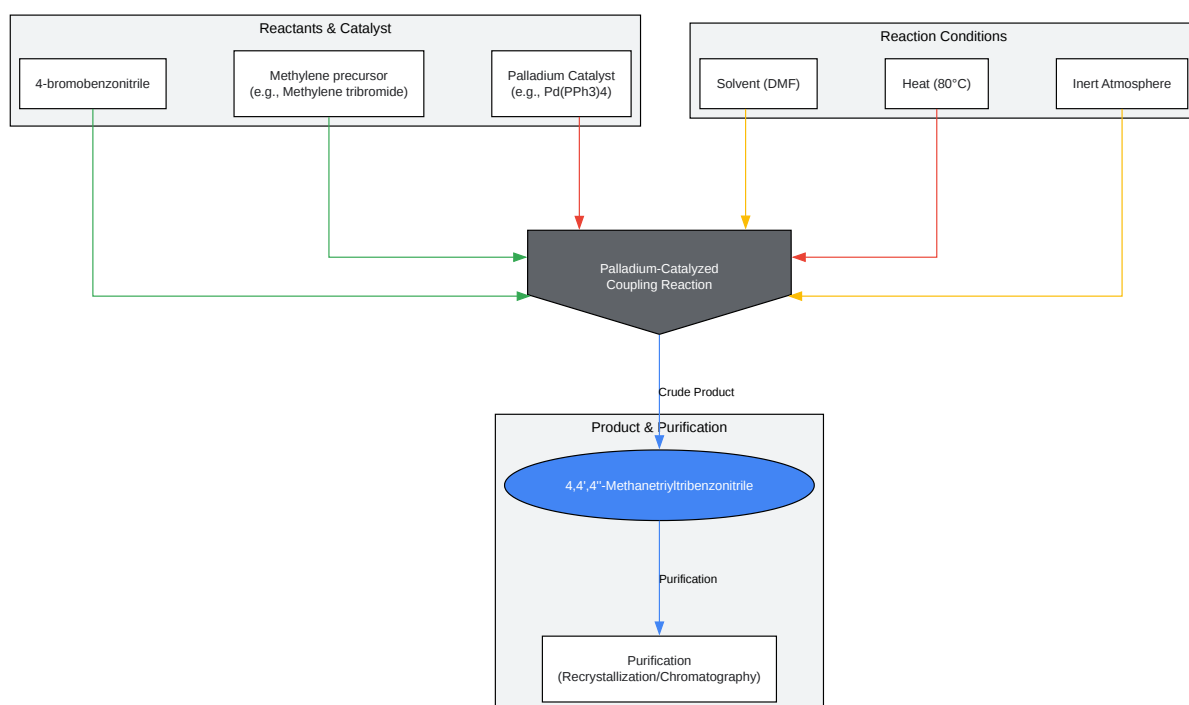
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** Ensure the **4,4',4''-Methanetriyltribenzonitrile** sample is completely dry and finely powdered. Use a mortar and pestle to grind the crystalline solid into a fine powder.
- **Capillary Tube Loading:** Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block or Thiele tube of the melting point apparatus. Ensure the thermometer bulb is positioned close to the capillary tube.
- **Heating:** Begin heating the apparatus. For an unknown compound, a rapid heating rate can be used to determine an approximate melting range. For a known substance like this, a slower heating rate (1-2 °C per minute) should be used when the temperature is within 15-20 °C of the expected melting point (164-168 °C).
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range). A pure substance will typically have a sharp melting range of 1-2 °C.

Visualizations

The following diagram illustrates a generalized workflow for the synthesis of **4,4',4''-Methanetriyltribenzonitrile** via a palladium-catalyzed coupling reaction.



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Caption: Palladium-catalyzed synthesis workflow for **4,4',4''-Methanetriyltribenzonitrile**.

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